

Determination of Ethaboxam in water samples by isotope dilution mass spectrometry

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ethaboxam-d5	
Cat. No.:	B1154700	Get Quote

An Application Note on the Determination of Ethaboxam in Water Samples by Isotope Dilution Mass Spectrometry.

Introduction

Ethaboxam is a fungicide used to control various fungal diseases in agriculture. Its potential to contaminate water sources necessitates sensitive and accurate analytical methods for its monitoring in environmental water samples. Isotope dilution mass spectrometry is a powerful technique that provides high accuracy and precision by using a stable isotope-labeled internal standard to compensate for matrix effects and variations in sample preparation and instrument response. This application note describes a detailed protocol for the determination of Ethaboxam in water samples using a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with isotope dilution.

Materials and Methods Reagents and Standards

- Ethaboxam analytical standard (≥98% purity)
- Proposed Internal Standard: Ethaboxam-d4 (thiazole-methyl-d3, N-methyl-d1)
- Acetonitrile (LC-MS grade)



- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive solid-phase extraction (dSPE) sorbents (e.g., PSA, C18)

Instrumentation

- Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer (LC-MS/MS)
- Analytical balance
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 μm)

Experimental Protocols Standard Solution Preparation

- Primary Stock Solutions (1000 µg/mL): Accurately weigh and dissolve Ethaboxam and Ethaboxam-d4 in methanol to prepare individual primary stock solutions.
- Intermediate Stock Solutions (10 μ g/mL): Dilute the primary stock solutions with methanol to prepare intermediate stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the intermediate stock solutions with the initial mobile phase composition. Each working standard should contain a constant concentration of the Ethaboxam-d4 internal standard.

Sample Preparation (QuEChERS Method)

Extraction:



- Measure 10 mL of the water sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the QuEChERS extraction salts.
- Vigorously shake the tube for 1 minute.
- Centrifugation: Centrifuge the tube at ≥3000 x g for 5 minutes.
- Dispersive SPE Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer to a dSPE tube containing PSA and C18 sorbents.
 - Vortex for 30 seconds.
- Final Centrifugation: Centrifuge the dSPE tube at high speed for 5 minutes.
- Fortification: Transfer the cleaned extract to a new tube, add the Ethaboxam-d4 internal standard, and mix thoroughly.
- Filtration: Filter the final extract through a 0.22 μm syringe filter before LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm)
 - Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to ensure separation of Ethaboxam from matrix interferences.
 - Flow Rate: 0.3 mL/min



Injection Volume: 5 μL

o Column Temperature: 40 °C

• Mass Spectrometry (MS) Conditions:

Ionization Mode: Electrospray Ionization (ESI), Positive

Scan Type: Multiple Reaction Monitoring (MRM)

Source Temperature: 150 °C

Desolvation Temperature: 500 °C

Collision Gas: Argon

Data Presentation

Table 1: MRM Transitions for Ethaboxam and Internal

Standard

<u> Standard</u>				
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Ethaboxam	321.1	178.0	15	100
Ethaboxam	321.1	105.0	25	100
Ethaboxam-d4 (IS)	325.1	182.0	15	100
Ethaboxam-d4 (IS)	325.1	108.0	25	100

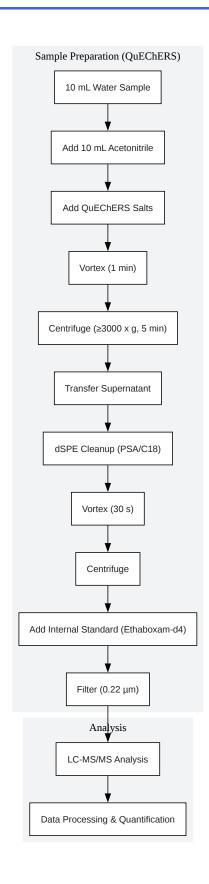
Table 2: Method Performance Characteristics



Parameter	Result
Linearity (r²)	>0.995
Limit of Detection (LOD)	< 0.01 μg/L
Limit of Quantification (LOQ)	< 0.05 μg/L
Recovery (%)	90 - 110%
Precision (RSD%)	< 10%
Matrix Effect	Compensated by Isotope Dilution

Visualizations

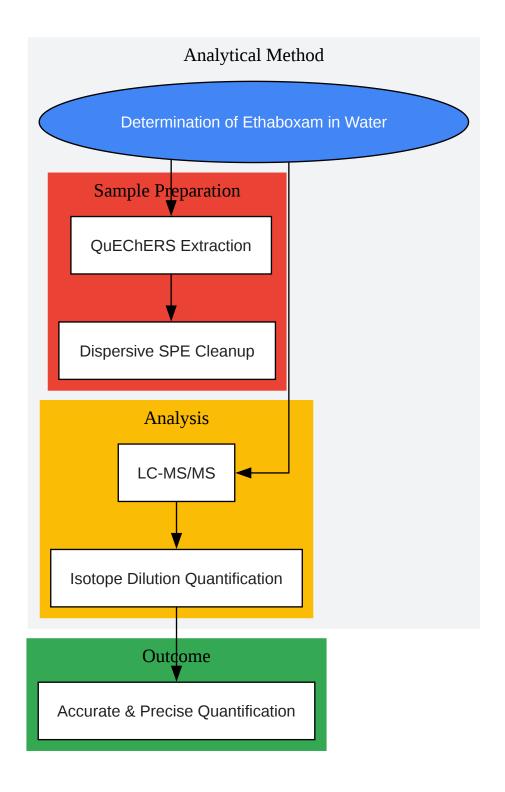




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Caption: Experimental workflow for the determination of Ethaboxam in water.





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Caption: Logical relationship of the analytical method components.

Conclusion







The described method of QuEChERS extraction followed by isotope dilution LC-MS/MS analysis provides a robust, sensitive, and accurate means for the determination of Ethaboxam in water samples. The use of a stable isotope-labeled internal standard effectively mitigates matrix effects, ensuring high-quality data for environmental monitoring.

 To cite this document: BenchChem. [Determination of Ethaboxam in water samples by isotope dilution mass spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1154700#determination-of-ethaboxam-in-water-samples-by-isotope-dilution-mass-spectrometry]

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